Introduction: The Strategic Union of a Privileged Scaffold and a Powerful Functional Group

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Compound of Interest

Compound Name:	*2-(4-(Trifluoromethyl)phenyl)quinoline*
Cat. No.:	*B11845805*

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In the landscape of medicinal chemistry, the quinoline core is recognized as a "privileged scaffold," a framework that has consistently yielded compounds with a wide array of biological activities, from anticancer to antimalarial agents.[1][2] Its versatile and accessible structure makes it a cornerstone in drug discovery.[1] The strategic incorporation of a trifluoromethyl (CF_3) group into this scaffold has emerged as a pivotal design element. The CF_3 group is not merely a placeholder; its unique and potent electronic properties can dramatically enhance a molecule's metabolic stability, lipophilicity, membrane permeability, and binding affinity to biological targets.[3][4][5]

This guide serves as a comprehensive technical resource, synthesizing field-proven insights and experimental data on the core physical and chemical properties of trifluoromethyl-substituted quinolines. We will delve into the causality behind their behavior, provide validated experimental protocols for their characterization, and explore their implications for modern drug development.

Part 1: Core Physicochemical Properties

The introduction of the trifluoromethyl group imparts a distinct physicochemical profile to the quinoline molecule, influencing everything from its electronic distribution to its behavior in biological systems.

Electronic Effects: The Inductive Power of the CF_3 Group

The trifluoromethyl group is a strong electron-withdrawing group, primarily through a powerful inductive effect (-I). This profoundly influences the electron density of the aromatic quinoline system.

- Ring Deactivation: The CF_3 group deactivates the quinoline ring, making it less susceptible to electrophilic aromatic substitution and, crucially, to oxidative metabolism by enzymes like cytochrome P450s.[6] This is a cornerstone of its ability to enhance metabolic stability.

- Basicity (pKa) Modulation: The quinoline nitrogen atom is basic due to its lone pair of electrons.[1] The strong electron-withdrawing nature of the CF_3 group pulls electron density away from the nitrogen, reducing its ability to accept a proton. This results in a lower pKa for the conjugate acid, meaning trifluoromethylquinolines are generally less basic than their non-fluorinated analogs. The precise pKa value is highly dependent on the position of the CF_3 group relative to the nitrogen.

Lipophilicity (logP): Enhancing Membrane Permeability

Lipophilicity, the measure of a compound's ability to dissolve in fats, oils, and other non-polar solvents, is a critical parameter for predicting pharmacokinetic properties. It is commonly expressed as the logarithm of the partition coefficient (logP).

The CF_3 group is highly lipophilic and its addition to the quinoline scaffold significantly increases the molecule's overall logP value.[3][4] This enhancement can improve a drug candidate's ability to cross cellular membranes, a crucial step for reaching intracellular targets. However, an excessively high logP can also lead to poor solubility and increased non-specific binding. Therefore, the strategic placement of the CF_3 group is key to optimizing a molecule's drug-like properties.

Spectroscopic Characterization

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The unique nuclei of the CF_3 group provide distinct spectroscopic handles for characterization.

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Property	Description	Typical Spectroscopic Data
^{19}F NMR	Provides a direct and unambiguous signal for the trifluoromethyl group.	A sharp singlet is typically observed. For example, a singlet at –58.7 ppm was reported for a series of 8-trifluoromethyl quinoline derivatives, and around -61.70 ppm for 4-(trifluoromethyl)quinolines.[2][7]
^{13}C NMR	The CF_3 carbon appears as a quartet due to coupling with the three fluorine atoms (^{1}JCF).	For a 4-(trifluoromethyl)quinoline, the CF_3 carbon was assigned as a quartet with a large coupling constant (^{1}JCF ≈ 274.6 Hz) and a chemical shift around 123.5 ppm.[7]
^{1}H NMR	Protons on the quinoline ring will show coupling to the fluorine atoms if they are in close proximity (typically through 3 to 5 bonds), leading to more complex splitting patterns.	The appearance of a singlet for an azomethine proton (CH=N) in a quinoline-phenol Schiff base was observed in the 8.53–8.77 ppm region.[7][8]
FT-IR	The carbon-fluorine bonds give rise to strong, characteristic absorption bands.	C-F stretching vibrations are typically observed in the 1000-1400 cm^{-1} region. For 4-amino-2-methyl-8-(trifluoromethyl)quinoline, a band at 1117 cm^{-1} was assigned to the C-F stretching vibration.[9][10]

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Fluorescence	Many trifluoromethylquinoline derivatives exhibit strong fluorescence properties.	They have been investigated as potential electroluminescence materials and fluorescence probes.[11][12]

Part 2: Chemical Reactivity and Metabolic Stability

The CF_3 group not only alters physical properties but also fundamentally influences the chemical and metabolic stability of the quinoline scaffold.

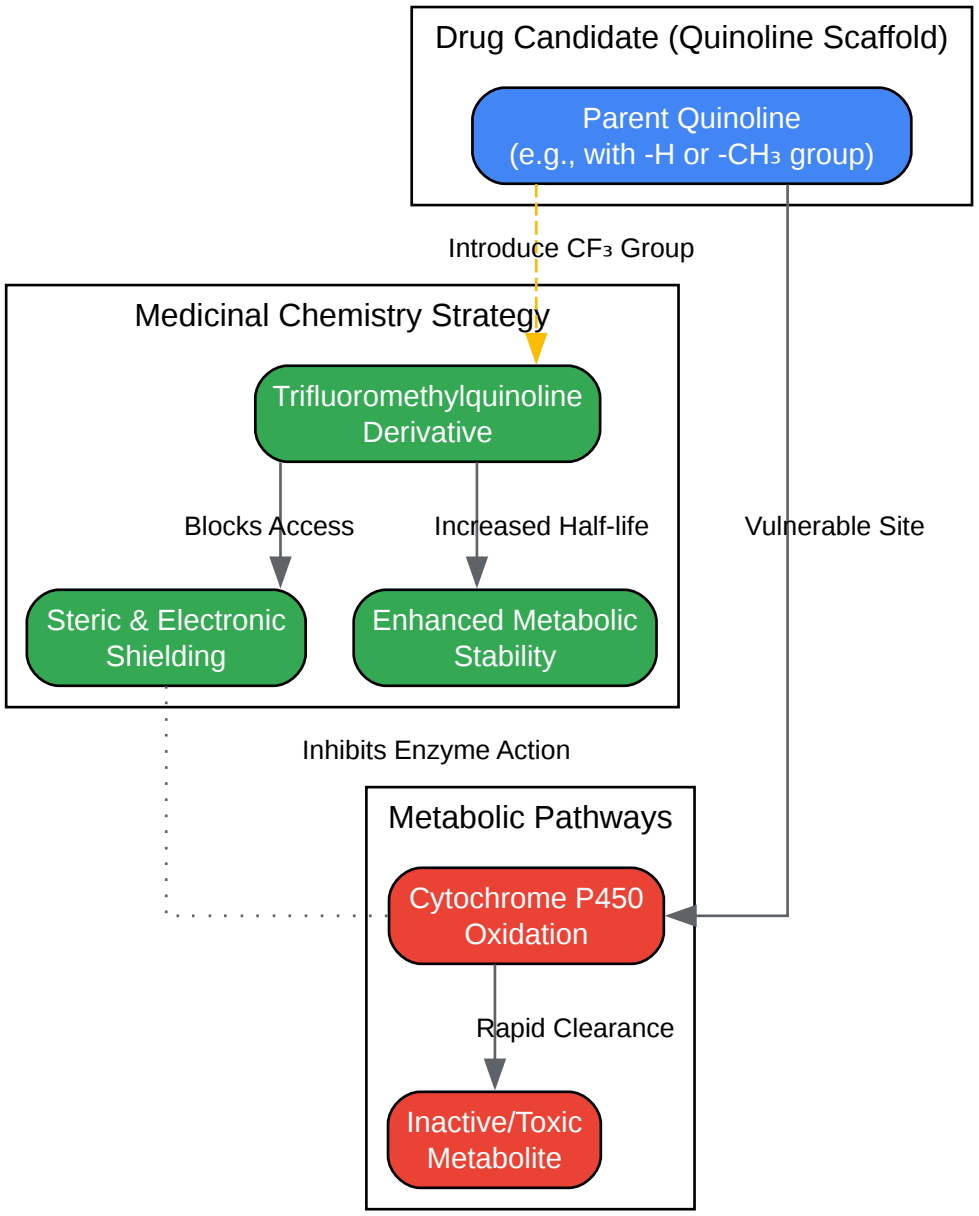
Chemical and Metabolic Stability

The carbon-fluorine bond is one of the strongest single bonds in organic chemistry, with a bond dissociation energy of approximately 116 kcal/mol. This inherent strength makes the CF_3 group highly resistant to chemical and enzymatic degradation.[6]

- Blocking Metabolic Hotspots: A primary strategy in drug design is to block "metabolic soft spots"—positions on a molecule that are susceptible to oxidative metabolism. Replacing a hydrogen or a methyl group with a CF_3 group at such a position can dramatically increase the compound's half-life in the body.[5][6]
- Resistance to Cleavage: Unlike a methoxy group ($-OCH_3$), which is prone to O-dealkylation, the CF_3 group is metabolically inert.[6] This stability is a key reason for its prevalence in modern pharmaceuticals.

Diagram: The Role of CF_3 in Enhancing Drug Stability

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Caption: Introduction of a CF_3 group shields metabolically vulnerable sites.

Synthetic Strategies for Trifluoromethylquinolines

The construction of the trifluoromethylquinoline skeleton has been the subject of extensive research, leading to a variety of synthetic methodologies.

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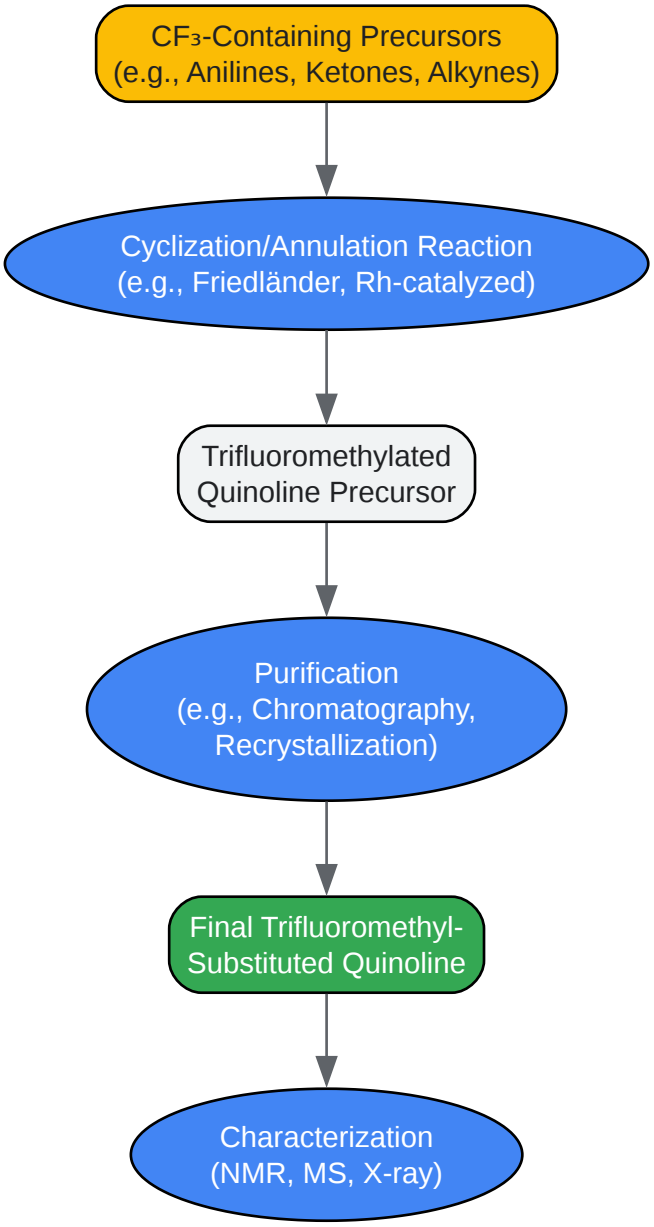
- Classical Annulation Reactions: Well-established named reactions such as the Skraup, Friedländer, and Doebner–von Miller syntheses remain relevant for building the quinoline core, often utilizing CF_3-functionalized anilines or carbonyl compounds as starting materials.[3][12]

- Metal-Catalyzed Cyclizations: Modern organic synthesis has provided more efficient and regioselective methods. Rhodium-catalyzed [3+3] annulation of anilines with CF_3-ynones and gold-catalyzed reactions of 2'-amino-2,2,2-trifluoroacetophenones are powerful techniques for constructing these scaffolds in high yields.[12][13]

- Building Block Approach: An alternative strategy involves using pre-functionalized building blocks that already contain the CF_3 group, which are then elaborated to form the final quinoline ring system.[14][15]

Diagram: General Synthetic Workflow

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Caption: General synthesis workflow for trifluoromethyl-substituted quinolines.[3]

Part 3: Key Experimental Protocols

Accurate determination of physicochemical properties is essential for understanding structure-activity relationships (SAR) and developing predictive models.

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Protocol 1: Lipophilicity (logP) Determination by Shake-Flask Method

This is the traditional and most reliable method for measuring logP.

- System Preparation: Prepare a two-phase system of n-octanol and water. Mutually saturate the two solvents by shaking them together vigorously for 24 hours, then allow them to separate completely.
- Sample Preparation: Prepare a stock solution of the test trifluoromethylquinoline in the solvent in which it is more soluble (typically n-octanol).
- Partitioning: Add a small, known volume of the stock solution to a separatory funnel containing known volumes of the pre-saturated n-octanol and water.
- Equilibration: Shake the funnel for a sufficient time (e.g., 30 minutes) to allow the compound to reach equilibrium between the two phases.
- Phase Separation: Allow the layers to separate completely. Centrifugation may be required to break up any emulsions.
- Quantification: Carefully remove aliquots from both the n-octanol and aqueous layers. Determine the concentration of the compound in each phase using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- Calculation: Calculate logP using the formula: logP = log([Concentration in Octanol] / [Concentration in Water]).

Protocol 2: pKa Determination by Potentiometric Titration

This protocol measures the pKa of the conjugate acid of the basic quinoline nitrogen.

- Sample Preparation: Accurately weigh and dissolve the trifluoromethylquinoline sample in a suitable solvent. To ensure solubility, a mixture of water and an organic co-solvent like methanol or DMSO is often used.[3]

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- Apparatus Setup: Place the solution in a temperature-controlled beaker equipped with a calibrated pH electrode and a magnetic stirrer.
- Titration: Slowly add a standardized solution of a strong acid (e.g., HCl) in small, precise increments using a burette.
- Data Recording: Record the pH of the solution after each addition of the titrant. Continue the titration well past the equivalence point.
- Data Analysis: Plot the pH versus the volume of titrant added. The pKa can be determined from the half-equivalence point, where half of the quinoline has been protonated. Alternatively, the first derivative of the titration curve can be plotted to accurately determine the equivalence point.

Protocol 3: In Vitro Metabolic Stability Assay

This assay measures the rate at which a compound is metabolized by liver enzymes, providing a crucial indicator of its likely in vivo half-life.[6]

- Reagent Preparation:
  - Prepare a stock solution of the test trifluoromethylquinoline (e.g., 10 mM in DMSO).
  - Thaw human liver microsomes (a rich source of drug-metabolizing enzymes) on ice.
  - Prepare an NADPH regenerating system, which provides the necessary cofactor for P450 enzymes.
- Incubation:
  - In a microcentrifuge tube, pre-incubate the test compound (at a final concentration of ~1 µM) with the liver microsomes in a phosphate buffer at 37°C for 5 minutes.
  - Initiate the metabolic reaction by adding the NADPH regenerating system.
- Time Points:

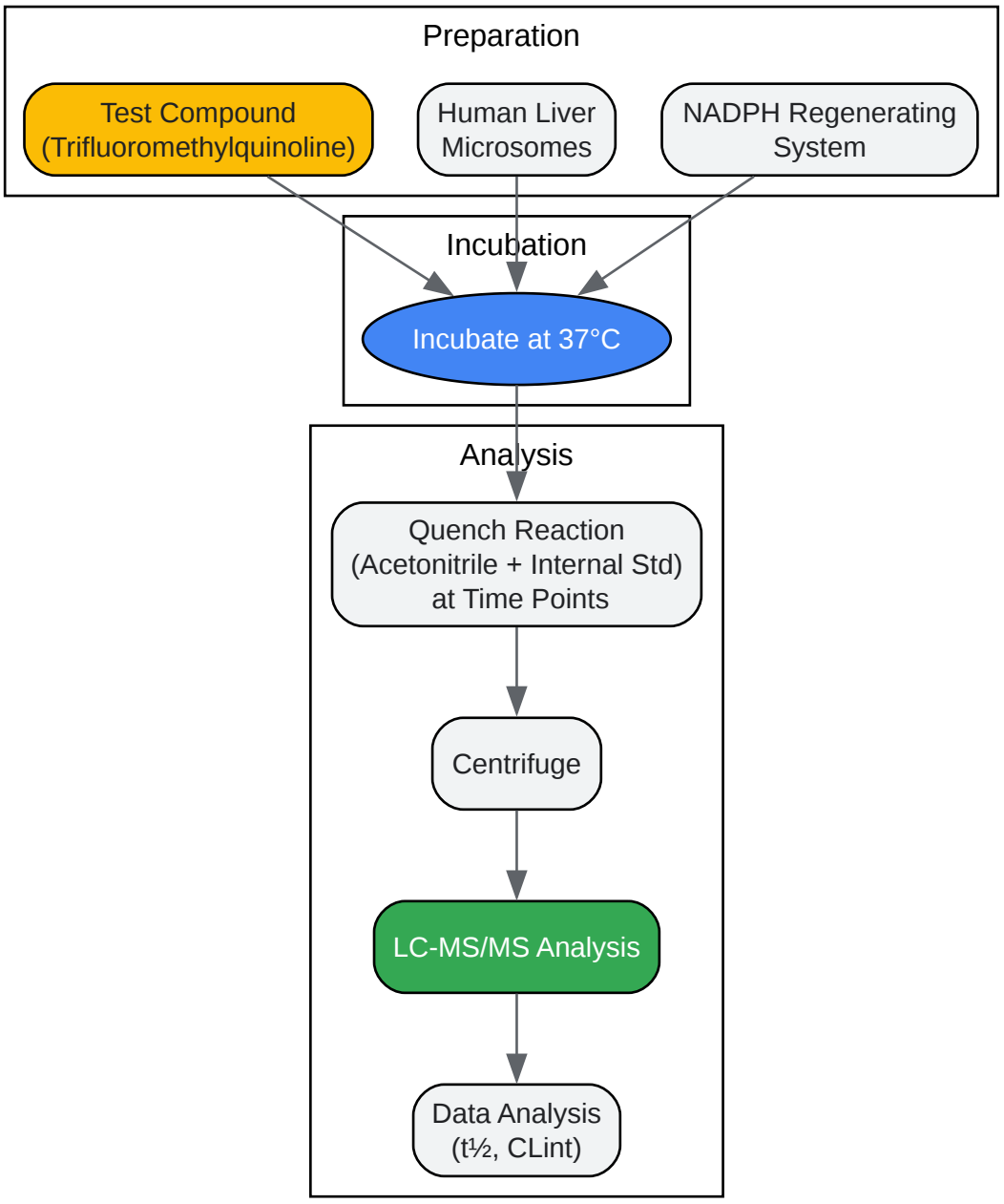
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- At specific time points (e.g., 0, 5, 15, 30, 60 minutes), take an aliquot of the reaction mixture.
- Immediately quench the reaction by adding the aliquot to a tube containing a cold organic solvent (e.g., acetonitrile) and an internal standard.

- Analysis:
  - Centrifuge the quenched samples to precipitate the proteins.
  - Analyze the supernatant using an LC-MS/MS system to quantify the amount of the parent compound remaining at each time point.
- Data Calculation:
  - Plot the natural logarithm of the percentage of the parent compound remaining versus time.
  - The slope of this line is the elimination rate constant (k).
  - Calculate the in vitro half-life (t½) using the formula: t½ = 0.693 / k.

Diagram: Workflow for In Vitro Metabolic Stability Assay

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Caption: Workflow for assessing the metabolic stability of novel compounds.[6]

Conclusion

The strategic incorporation of the trifluoromethyl group into the quinoline scaffold is a powerful and validated strategy in modern drug discovery. The unique physicochemical properties imparted by the CF_3 group—namely enhanced metabolic stability, increased lipophilicity, and

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modulated basicity—provide medicinal chemists with a versatile tool to overcome pharmacokinetic challenges and optimize the biological activity of drug candidates.[4][16] A thorough understanding and experimental validation of these properties, using the protocols outlined in this guide, are essential for the rational design of the next generation of quinoline-based therapeutics.

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